

2-(Chloromethyl)-4-cyanobenzoyl Chloride: Strategic Synthesis & Application in SSRI Manufacturing

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Compound of Interest

Compound Name:	2-(Chloromethyl)-4-cyanobenzoyl chloride
CAS No.:	445312-07-2
Cat. No.:	B1625163

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Compound Identity & Technical Profile

2-(Chloromethyl)-4-cyanobenzoyl chloride is a highly functionalized aromatic intermediate characterized by the presence of three distinct reactive centers: an acid chloride, a benzylic chloride, and a nitrile group. This trifunctional nature makes it a linchpin in the convergent synthesis of complex heterocycles, most notably the phthalane core of Citalopram and Escitalopram.

Property	Data
CAS Number	445312-07-2
IUPAC Name	2-(Chloromethyl)-4-cyanobenzoyl chloride
Synonyms	Benzoyl chloride, 2-(chloromethyl)-4-cyano-; 4-Cyano-2-(chloromethyl)benzoyl chloride
Molecular Formula	C ₉ H ₅ Cl ₂ NO
Molecular Weight	214.05 g/mol
Physical State	White to off-white crystalline solid or semi-solid mass (often generated in situ)
Solubility	Soluble in dichloromethane (DCM), toluene, THF; reacts with water/alcohols
Stability	Moisture sensitive (hydrolyzes to corresponding acid); thermal instability at high temperatures (>100°C)

Synthesis & Mechanistic Pathways[2]

The industrial preparation of **2-(chloromethyl)-4-cyanobenzoyl chloride** is a classic example of lactone ring-opening chlorination. It is almost exclusively synthesized from 5-cyanophthalide (1-oxo-1,3-dihydroisobenzofuran-5-carbonitrile).

The "Self-Validating" Synthesis Protocol

Note: This protocol describes the generation of the compound as a reactive intermediate, a common practice to mitigate stability issues and streamline process flow.

Reaction:

Reagents & Causality:

- Thionyl Chloride (SOCl₂): Acts as both the chlorinating agent and solvent (or co-solvent). It opens the lactone ring, converting the ester carbonyl to an acid chloride and the alkoxy carbon to a benzylic chloride.

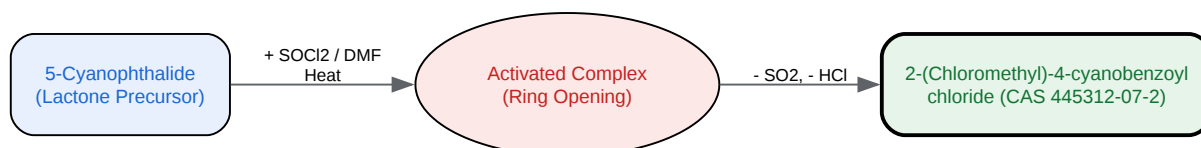
- Catalytic DMF or ZnCl_2 : Essential for activation. DMF forms the Vilsmeier-Haack reagent in situ, significantly lowering the activation energy for the acyl chloride formation.
- Temperature (70–80°C): Required to drive the ring-opening thermodynamics.

Step-by-Step Workflow:

- Charge: In a dry reactor under nitrogen, suspend 5-cyanophthalide (1.0 eq) in anhydrous toluene (5-10 volumes).
- Activation: Add Thionyl Chloride (1.2–1.5 eq) followed by a catalytic amount of DMF (0.05 eq).
- Reaction: Heat the mixture to 70–80°C. Evolution of SO_2 and HCl gas indicates reaction progress.
- Monitoring: Monitor by HPLC (quench aliquot with methanol to form the methyl ester for detection). The disappearance of the phthalide peak marks completion (typically 3–5 hours).
- Work-up (Critical): Remove excess SOCl_2 via vacuum distillation. The resulting residue (or solution) is the crude **2-(chloromethyl)-4-cyanobenzoyl chloride**.^[1]
 - Expert Insight: Do not attempt aqueous work-up. The product is highly prone to hydrolysis. Proceed directly to the next coupling step (Grignard addition) for maximum yield.

Mechanistic Pathway Visualization

The following diagram illustrates the transformation from the phthalide precursor to the target intermediate.



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Caption: Lactone ring-opening chlorination mechanism yielding the trifunctional intermediate.

Critical Application: Citalopram Manufacturing[2][3][4][5]

The primary industrial utility of CAS 445312-07-2 is in the synthesis of Citalopram (and its S-enantiomer, Escitalopram).[2] It serves as the electrophilic scaffold that constructs the quaternary carbon center of the drug.

The Grignard Cascade

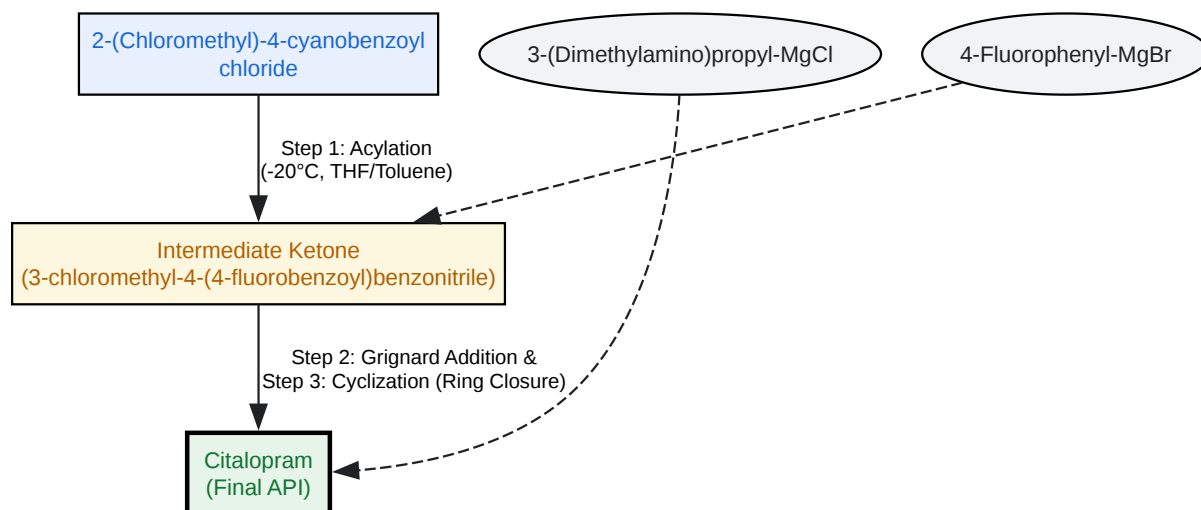
The acid chloride functionality reacts preferentially over the benzylic chloride and the nitrile, allowing for a chemoselective addition of the fluorophenyl group.

Reaction Sequence:

- Acylation: **2-(Chloromethyl)-4-cyanobenzoyl chloride** reacts with 4-fluorophenylmagnesium bromide (Grignard reagent).[1]
- Selectivity Control: The reaction must be performed at low temperatures (-20°C to 0°C) to prevent double addition (which would attack the ketone product) or attack on the nitrile.
- Result: Formation of the intermediate ketone: 3-(chloromethyl)-4-(4-fluorobenzoyl)benzonitrile.

Pathway to Citalopram

The subsequent steps involve the displacement of the benzylic chloride by a dimethylaminopropyl side chain and the cyclization of the ether ring.



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Caption: Sequential Grignard additions converting the acid chloride to the Citalopram core.

Handling & Safety Protocols

Hazard Classification:

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Reactivity: Reacts violently with water to release HCl gas.

Operational Safety:

- Moisture Control: All glassware must be oven-dried. Solvents must be anhydrous (<0.05% water).
- Containment: Handle exclusively in a fume hood. The compound releases HCl upon hydrolysis, which is corrosive to respiratory tissues.
- Quenching: Quench reaction mixtures or spills with a solution of sodium bicarbonate or dilute sodium hydroxide, adding slowly to manage gas evolution.

References

- Hilden, L., et al. (2002).[2] Process for the preparation of 1-(3-dimethylaminopropyl)-1-(4-fluorophenyl)-1,3-dihydroisobenzofuran-5-carbonitrile. Patent WO 2000/013648. Available at:
- Rummakko, P., et al. (2006). Synthesis of Citalopram via Ring-Opening Chlorination of 5-Cyanophthalide. ResearchGate. Available at: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. EP1777221A1 - Process for the preparation of 5-cyanophthalide starting from 5-carboxyphthalide - Google Patents \[patents.google.com\]](https://patents.google.com/patent/EP1777221A1)
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